

# 4-(3-Aminophenyl)morpholin-3-one molecular structure

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## Compound of Interest

Compound Name: 4-(3-Aminophenyl)morpholin-3-one

CAS No.: 1082495-22-4

Cat. No.: B1517619

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Technical Monograph: **4-(3-Aminophenyl)morpholin-3-one**

## Executive Summary & Structural Identity

**4-(3-Aminophenyl)morpholin-3-one** is a specialized heterocyclic scaffold utilized primarily in the discovery of small-molecule kinase inhibitors and the exploration of Structure-Activity Relationships (SAR) in anticoagulant research.

**Critical Distinction:** Researchers must distinguish this compound (the meta-isomer) from its regioisomer, 4-(4-aminophenyl)morpholin-3-one (CAS 438056-69-0). While the para-isomer is the industrial intermediate for Rivaroxaban (Xarelto), the meta-isomer discussed here serves as a "privileged scaffold" for accessing alternative chemical space, particularly in designing imidazothiazole-based protein kinase inhibitors where the vector of the amine handle dictates binding pocket selectivity.

## Physicochemical Profile[1][2][3][4][5][6][7][8]

| Property                       | Value                                                         | Notes                                        |
|--------------------------------|---------------------------------------------------------------|----------------------------------------------|
| CAS Number                     | 1082495-22-4                                                  | Distinct from Rivaroxaban int. (438056-69-0) |
| IUPAC Name                     | 4-(3-aminophenyl)morpholin-3-one                              |                                              |
| Molecular Formula              | C <sub>10</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> |                                              |
| Molecular Weight               | 192.21 g/mol                                                  | Fragment-like (Rule of 3 compliant)          |
| Predicted LogP                 | -0.65                                                         | Highly favorable for oral bioavailability    |
| H-Bond Donors/Acc.             | 1 / 3                                                         |                                              |
| Topological Polar Surface Area | 49.3 Å <sup>2</sup>                                           | Good membrane permeability                   |

## Synthetic Methodology (The "How")

The synthesis of **4-(3-aminophenyl)morpholin-3-one** relies on a robust two-step sequence: N-Arylation followed by Nitro Reduction. While the industrial route for the para-isomer is well-optimized, the meta-isomer requires specific attention to the starting material regiochemistry to avoid isomeric contamination.

### Step 1: Copper-Catalyzed N-Arylation (Goldberg-Type)

Rationale: Direct nucleophilic attack of morpholin-3-one on an unactivated aryl halide is sluggish. We utilize a copper-diamine catalytic system to facilitate C-N bond formation at the lactam nitrogen.

- Reagents: Morpholin-3-one, 1-Bromo-3-nitrobenzene.
- Catalyst: CuI (10 mol%), trans-N,N'-Dimethylcyclohexane-1,2-diamine (20 mol%).
- Base/Solvent: K<sub>2</sub>CO<sub>3</sub> (2.0 equiv) in 1,4-Dioxane (reflux).

### Step 2: Chemoselective Nitro Reduction

Rationale: We must reduce the nitro group to the aniline without reducing the lactam carbonyl or opening the morpholine ring. Catalytic hydrogenation is the gold standard here for atom economy and ease of workup.

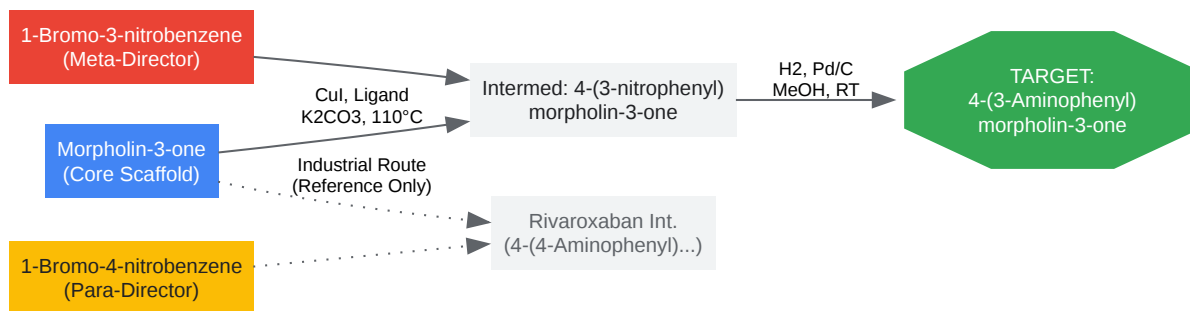
- Reagents: H<sub>2</sub> (balloon or 1 atm), 10% Pd/C.
- Solvent: Methanol or Ethanol.

## Detailed Protocol (Self-Validating)

- Coupling: Charge a flame-dried flask with morpholin-3-one (1.0 eq), 1-bromo-3-nitrobenzene (1.1 eq), CuI, and K<sub>2</sub>CO<sub>3</sub>. Evacuate/backfill with N<sub>2</sub> (3x). Add dioxane and the diamine ligand. Heat to 110°C for 16–24h.
  - Validation: Monitor by TLC (Hexane/EtOAc 1:1). The starting bromide (high R<sub>f</sub>) should disappear; the nitro-intermediate (fluorescent under UV) appears.
- Workup: Filter through Celite to remove inorganic salts. Concentrate filtrate. Recrystallize from EtOH/Water to obtain 4-(3-nitrophenyl)morpholin-3-one.
- Reduction: Dissolve the nitro-intermediate in MeOH. Add 10 wt% Pd/C. Stir under H<sub>2</sub> atmosphere at RT for 4h.
  - Validation: The yellow color of the nitro compound will fade to colorless. LC-MS should show M+1 = 193.2.
- Isolation: Filter Pd/C carefully (pyrophoric risk). Concentrate. The product usually solidifies as an off-white powder.

## Visualization of Synthetic Logic

The following diagram illustrates the synthetic flow and the critical divergence point between the Rivaroxaban intermediate (para) and the Topic molecule (meta).



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Caption: Divergent synthesis showing the regiochemical control required to access the target meta-isomer versus the industrial para-isomer.

## Application in Medicinal Chemistry (The "Why")

While the para-isomer is locked into the Factor Xa anticoagulant space, the meta-isomer (CAS 1082495-22-4) is a versatile tool for Scaffold Hopping.

## Kinase Inhibitor Design (Imidazothiazoles)

In kinase drug discovery, the orientation of the hinge-binding motif relative to the solvent-exposed region is critical.

- **Vector Analysis:** The meta-amino group provides a 120° vector relative to the morpholinone core. This allows the morpholinone to sit in the ribose-binding pocket while the amine extends to interact with the gatekeeper residue.
- **Bioisosterism:** The morpholin-3-one ring acts as a polar, metabolically stable replacement for phenyl or pyridine rings, improving solubility without sacrificing planarity.

## SAR Library Construction

For researchers optimizing a lead compound containing an N-aryl lactam:

- **Hypothesis:** "Does shifting the substituent from para to meta improve metabolic stability by blocking a site of oxidation?"

- Experiment: Synthesize the meta-analog using CAS 1082495-22-4 to test this hypothesis directly.

## Analytical Quality Control

To ensure data integrity in biological assays, the purity of **4-(3-aminophenyl)morpholin-3-one** must be rigorously validated.

HPLC Method (Reverse Phase):

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5  $\mu$ m.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV at 254 nm (aromatic) and 210 nm (amide).
- Retention Time: Expect elution earlier than the para-isomer due to slightly different dipole moment and solvation shell.

NMR Diagnostic Signals (DMSO- $d_6$ ):

- Amine: Broad singlet at ~5.2 ppm (2H, -NH<sub>2</sub>).
- Morpholinone:
  - Singlet at ~4.2 ppm (2H, N-CH<sub>2</sub>-CO).
  - Triplets at ~3.7 and 4.0 ppm (4H, O-CH<sub>2</sub>-CH<sub>2</sub>-N).
- Aromatic: Complex multiplet pattern (singlet, doublet, triplet, doublet) characteristic of 1,3-disubstitution.

## Safety & Handling (MSDS Summary)

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Handling: The amine is prone to oxidation (browning) upon extended exposure to air. Store under Argon at 2–8°C.
- Disposal: As a nitrogen-containing heterocycle, dispose of via high-temperature incineration.

## References

- Rivaroxaban Intermediate Comparison: V & V Pharma Industries. "4-(4-Aminophenyl)morpholin-3-one Technical Specifications." [1] Accessed October 2023. [Link][2]
- General N-Arylation Methodology: Klapars, A., Antilla, J. C., Buchwald, S. L., & Huang, X. "A General and Efficient Copper Catalyst for the Amidation of Aryl Halides." Journal of the American Chemical Society, 123(31), 7727-7729. (Foundational chemistry for Step 1). [Link]

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## Sources

- 1. 4-(4-Aminophenyl)morpholin-3-one Manufacturer, Exporter [[vandvpharma.com](http://vandvpharma.com)]
- 2. [molkem.com](http://molkem.com) [[molkem.com](http://molkem.com)]
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